

An In-depth Technical Guide to 2,2',4,4'-Tetrahydroxybenzophenone (Benzophenone-2)

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Bis(2,4-dimethylphenyl)methanone*

CAS No.: 3478-88-4

Cat. No.: B1313889

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A Note on Nomenclature: Initial searches for "2,2',4,4'-Tetramethylbenzophenone" did not yield substantial information on a compound with that specific structure. However, the closely related and industrially significant compound, 2,2',4,4'-Tetrahydroxybenzophenone (also known as Benzophenone-2 or BP-2), is extensively documented. This guide will focus on this latter compound, assuming it to be the intended subject of interest for researchers, scientists, and drug development professionals.

Introduction and Core Concepts

2,2',4,4'-Tetrahydroxybenzophenone is a specialized derivative of benzophenone, distinguished by the presence of four hydroxyl groups on its core structure. This molecular arrangement confers potent ultraviolet (UV) light absorption capabilities, making it a highly effective and versatile compound in a range of applications.^[1] Its primary function is to protect materials and biological tissues from the damaging effects of UV radiation by absorbing UV photons and dissipating the energy as harmless thermal energy.^{[1][2]} This guide provides a comprehensive overview of its chemical properties, synthesis, mechanisms of action, and key applications, with a focus on the practical insights relevant to scientific professionals.

Chemical and Physical Properties

A clear understanding of the fundamental physicochemical properties of 2,2',4,4'-Tetrahydroxybenzophenone is essential for its effective application and handling.

Property	Value	Source
CAS Number	131-55-5	[3]
Molecular Formula	C ₁₃ H ₁₀ O ₅	[3]
Molar Mass	246.22 g/mol	[3]
Appearance	Yellow to brown crystalline powder	[2]
Melting Point	199-200 °C	[4]
Solubility	Insoluble in water; soluble in organic solvents like ethanol and acetone.	[2]
pKa	6.98 ± 0.35 (Predicted)	[2]

Synthesis of 2,2',4,4'-Tetrahydroxybenzophenone

The synthesis of 2,2',4,4'-Tetrahydroxybenzophenone is typically achieved through a Friedel-Crafts acylation reaction. A common method involves the reaction of 2,4-dihydroxybenzoic acid and resorcinol in the presence of a catalyst system.[1][5]

Experimental Protocol: Laboratory-Scale Synthesis

This protocol is a representative example of the synthesis of 2,2',4,4'-Tetrahydroxybenzophenone.

Materials:

- 2,4-dihydroxybenzoic acid
- Resorcinol

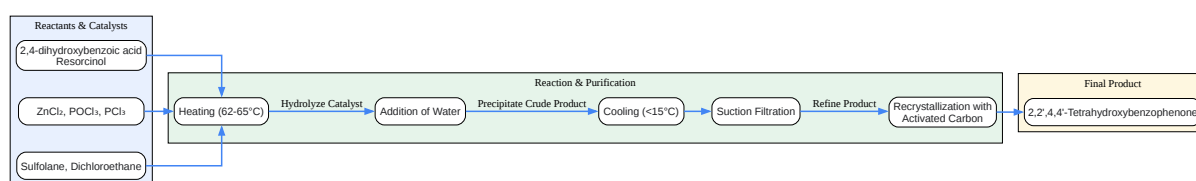
- Anhydrous zinc chloride (ZnCl_2)
- Phosphorus oxychloride (POCl_3)
- Sulfolane (solvent)
- Dichloroethane (solvent)
- Phosphorus trichloride (PCl_3)
- Hydrochloric acid (HCl), 10% aqueous solution
- Activated carbon
- Ice

Procedure:

- Reaction Setup: In a reaction vessel, combine phosphorus oxychloride, sulfolane, and dichloroethane.
- Addition of Reactants: To this mixture, add 2,4-dihydroxybenzoic acid, phosphorus trichloride, resorcinol, and zinc chloride while stirring.[\[5\]](#)
- Heating and Reaction: Gently heat the mixture to a temperature of 62-65 °C and maintain this temperature to allow the reaction to proceed to completion.[\[5\]](#)
- Hydrolysis: After the reaction is complete, cool the mixture and add water to hydrolyze the catalyst.[\[4\]](#)[\[5\]](#)
- Precipitation and Filtration: Cool the mixture to below 15 °C to precipitate the crude product. Collect the solid by suction filtration.[\[5\]](#)
- Purification: The crude product can be further purified by dissolving it in hot water, treating with activated carbon to remove colored impurities, followed by hot filtration and recrystallization upon cooling.[\[4\]](#)

- Drying: Dry the purified crystals to obtain the final 2,2',4,4'-Tetrahydroxybenzophenone product.[5]

Synthesis Workflow Diagram



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Caption: A flowchart illustrating the key stages in the synthesis of 2,2',4,4'-Tetrahydroxybenzophenone.

Mechanism of UV Absorption and Photostability

The efficacy of 2,2',4,4'-Tetrahydroxybenzophenone as a UV absorber lies in its molecular structure, which allows for the efficient absorption of UV radiation and its dissipation as thermal energy. This process protects the surrounding matrix, be it a polymer or human skin, from photodegradation.

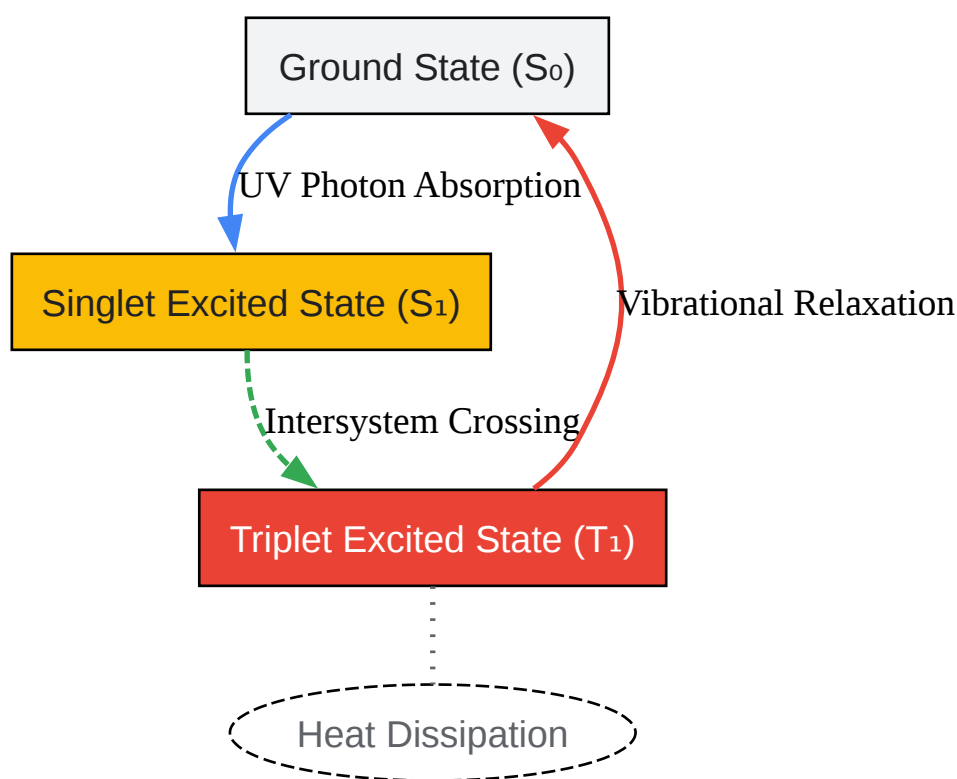
The mechanism involves the following key steps:

- UV Absorption: The benzophenone core absorbs a photon of UV light, promoting an electron to a higher energy singlet excited state (S₁).

- Intersystem Crossing: The molecule then undergoes a rapid and efficient intersystem crossing to a lower energy triplet excited state (T_1).
- Energy Dissipation: The energy of the triplet state is then dissipated as heat through vibrational relaxation, returning the molecule to its ground state (S_0), ready to absorb another UV photon.

The hydroxyl groups play a crucial role in this process by influencing the electronic properties of the benzophenone core and facilitating the dissipation of energy.

UV Energy Dissipation Pathway



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Caption: The Jablonski diagram illustrating the UV energy absorption and dissipation mechanism of 2,2',4,4'-Tetrahydroxybenzophenone.

Applications in Research and Industry

The unique properties of 2,2',4,4'-Tetrahydroxybenzophenone make it a valuable component in a variety of applications.

- **Polymer and Plastics Industry:** It is widely used as a UV stabilizer in polymers such as plastics, resins, and rubbers to prevent degradation, discoloration, and loss of mechanical properties upon exposure to sunlight.[\[1\]](#)[\[6\]](#)
- **Cosmetics and Personal Care:** As a broad-spectrum UV absorber, it is a key ingredient in sunscreens and other skincare products to protect the skin from the harmful effects of UV radiation.[\[2\]](#)[\[6\]](#) It is also used in perfumes to prevent photodegradation.[\[7\]](#)
- **Organic Electronics:** Its strong UV absorption capabilities are utilized to protect organic photovoltaic (OPV) cells and organic light-emitting diodes (OLEDs) from UV-induced degradation, thereby enhancing their stability and operational lifespan.[\[1\]](#)
- **Photochromic Materials:** It is a component in the development of materials that change color upon exposure to UV light, which are used in applications like adaptive lenses and smart windows.[\[6\]](#)

Analytical Characterization

The identity and purity of 2,2',4,4'-Tetrahydroxybenzophenone are typically confirmed using a combination of spectroscopic techniques.

- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** ^1H NMR and ^{13}C NMR are used to elucidate the molecular structure by identifying the chemical environment of the hydrogen and carbon atoms.
- **Infrared (IR) Spectroscopy:** IR spectroscopy is used to identify the characteristic functional groups, such as the hydroxyl (-OH) and carbonyl (C=O) groups, present in the molecule.
- **UV-Visible (UV-Vis) Spectroscopy:** UV-Vis spectroscopy is employed to determine the UV absorption spectrum of the compound, confirming its efficacy as a UV absorber and quantifying its concentration in various formulations.

Safety and Toxicological Profile

While 2,2',4,4'-Tetrahydroxybenzophenone is effective as a UV absorber, it is important to be aware of its safety and toxicological profile.

- **Handling Precautions:** As with any chemical, appropriate personal protective equipment (PPE), such as gloves and safety glasses, should be worn when handling this compound.^[8] Work should be conducted in a well-ventilated area to avoid inhalation of the powder.^[8]
- **Toxicology:** Some studies have indicated that benzophenones, including 2,2',4,4'-Tetrahydroxybenzophenone, may have endocrine-disrupting properties.^{[7][9]} It is classified as a suspected endocrine disruptor.^{[8][9]} Skin allergic reactions have also been reported in some individuals using products containing this compound.^[7]
- **Environmental Fate:** 2,2',4,4'-Tetrahydroxybenzophenone released into the environment is expected to be susceptible to degradation by sunlight. It is not expected to be highly mobile in soil or to bioaccumulate significantly in aquatic organisms.^[7]

Conclusion

2,2',4,4'-Tetrahydroxybenzophenone is a high-performance UV absorber with significant applications in polymer science, cosmetics, and advanced materials. Its synthesis is well-established, and its mechanism of action is rooted in fundamental photochemical principles. While its utility is clear, researchers and developers must remain mindful of its potential toxicological and environmental impacts, ensuring its safe and responsible use. Continued research into the biological interactions of this and related compounds will be crucial for the development of even safer and more effective UV-protective technologies.

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- To cite this document: BenchChem. [An In-depth Technical Guide to 2,2',4,4'-Tetrahydroxybenzophenone (Benzophenone-2)]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1313889/docs#an-in-depth-technical-guide-to-2-2-4-4-tetrahydroxybenzophenone-benzophenone-2>]

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